

Cedramber: Application Notes and Protocols for Fine Fragrance and Perfumery

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cedramber®, a synthetic aromatic chemical developed by International Flavors & Fragrances (IFF), is a cornerstone ingredient in modern perfumery, prized for its sophisticated woodyamber character.[1][2] Chemically known as Cedryl Methyl Ether, it is derived from Cedrol, a primary constituent of cedarwood oil.[1] Its unique olfactory profile, exceptional longevity, and fixative properties have made it an indispensable component in a wide array of fine fragrances. [2][3] This document provides detailed application notes and experimental protocols for the scientific evaluation of **Cedramber** in fragrance development.

Chemical and Physical Properties

Cedramber is a colorless to pale yellow liquid with a complex scent profile.[4][5] It delivers a dry, woody, and ambergris-like aroma with nuances of cedar, patchouli, and vetiver.[1][6] Its high tenacity and low volatility make it an excellent base note and fixative in fragrance compositions.[1]

Data Presentation

A summary of the key quantitative data for **Cedramber** is presented in Table 1 for easy comparison and reference.



Property	Value	Source(s)
Chemical Name	(1S,2R,5S,7R,8R)-8-Methoxy- 2,6,6,8- tetramethyltricyclo[5.3.1.0 ¹ , ⁵]un decane	[1]
CAS Number	67874-81-1 / 19870-74-7	[1][2][7]
Molecular Formula	C16H28O	[1][2]
Molecular Weight	236.4 g/mol	[1][2][7]
Odor Type	Woody-Amber	[1]
Odor Profile	Dry, woody, ambergris-like, with cedar, patchouli, and vetiver nuances.	[1][6]
Appearance	Colorless to pale yellow liquid.	[3][4]
Vapor Pressure	0.003798 mmHg @ 23°C	[2]
0.0127 mmHg @ 25°C	[7]	_
0.013000 mmHg @ 25°C (est.)	[8]	
Log P (o/w)	6.0	[2]
4.6	[7]	
4.4	[3][9]	_
Boiling Point	259°C	[7]
268-269°C	[8]	
Flash Point	135°C (275°F)	[7]
>100°C	[5]	
Substantivity (on smelling strip)	> 48 hours	[2]
> 125 hours	[5]	_



Typical Use Level in Concentrate	Up to 2%	[2][10]
0.1% - 10%	[4]	
Average Use in Perfume Compound	3.3%	[5]
Stability	Good to very good in fine fragrance, detergents, soaps, and candles.	[2]

Applications in Fine Fragrance

Cedramber serves multiple critical functions in fragrance formulation:

- Base Note and Fixative: Due to its low volatility and high substantivity, Cedramber provides
 a long-lasting foundation for fragrances.[1][9] It anchors more volatile top and heart notes,
 extending the overall wear time of the perfume.[1]
- Woody-Amber Accord: It is a key building block for creating sophisticated woody and amber accords.[3] In woody compositions, it imparts a warm, dry character that complements materials like sandalwood and other cedarwood derivatives.[1] In amber fragrances, its ambergris-like quality provides an authentic and refined note.[1][2]
- Harmonizer and Blender: Cedramber bridges the gap between sharp top notes and dense
 base notes, creating a smooth and seamless transition throughout the fragrance's
 development.[2] It synergizes well with other synthetic molecules like Ambroxan and Iso E
 Super, as well as natural materials such as patchouli, sandalwood, and vetiver.[2]
- Enhancer of Diffusion: Despite being a base note, **Cedramber** has excellent diffusion properties, adding radiance and volume to a composition.[2][3]

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the evaluation of **Cedramber** in a research and development setting.



Protocol 1: Sensory Evaluation of Cedramber

Objective: To characterize the olfactory profile of **Cedramber** and determine its odor intensity and longevity.

Materials:

- Cedramber sample (pure or in a specified solvent like ethanol).
- Standard perfumer's smelling strips.
- A panel of at least 5 trained sensory assessors.
- Odor-free evaluation room with controlled temperature and humidity.
- Data recording sheets or software.

Procedure:

- Sample Preparation: Prepare a 10% solution of **Cedramber** in ethanol.
- Dipping: Dip the smelling strips into the Cedramber solution to a depth of 1 cm for 2 seconds.
- Evaluation: Present the smelling strips to the panelists in a randomized order.
- Initial Assessment (Top Notes): Panelists evaluate the odor immediately after dipping and record their impressions of the top notes.
- Evaporation Study (Heart and Base Notes): The smelling strips are placed on a labeled rack and evaluated at regular intervals (e.g., 30 minutes, 1 hour, 4 hours, 8 hours, 24 hours, and 48 hours) to assess the evolution of the scent profile and its tenacity.[2]
- Data Collection: Panelists will describe the odor using a standardized lexicon (e.g., woody, amber, dry, sweet, musky) and rate the intensity on a scale (e.g., 1-9, from very weak to very strong).



 Data Analysis: Compile the descriptions and intensity ratings to create a comprehensive olfactory profile and an evaporation curve for Cedramber.

Protocol 2: Evaluation of Fixative Properties

Objective: To quantify the effect of **Cedramber** as a fixative on a more volatile fragrance ingredient.

Materials:

- Cedramber.
- A volatile fragrance ingredient (e.g., Linalool or a citrus essential oil).
- Ethanol.
- Perfumer's smelling strips.
- Gas Chromatograph with a Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS).
- Headspace sampler (optional).

Procedure:

- Sample Preparation:
 - Control: Prepare a 5% solution of the volatile ingredient in ethanol.
 - Test Sample: Prepare a solution containing 5% of the volatile ingredient and 2%
 Cedramber in ethanol.
- Application: Apply a precise amount (e.g., 10 μL) of the control and test solutions to separate, labeled smelling strips.
- Evaporation: Allow the smelling strips to evaporate under controlled conditions.
- Extraction and Analysis: At specified time intervals (e.g., 1, 3, 6, and 24 hours), extract the remaining volatile ingredient from the smelling strips using a suitable solvent (e.g.,



methanol).[11] Analyze the extracts by GC-FID or GC-MS to quantify the amount of the volatile ingredient remaining.

Data Analysis: Compare the evaporation rate of the volatile ingredient with and without
 Cedramber. A slower evaporation rate in the presence of Cedramber indicates its fixative effect.

Protocol 3: Stability Testing in a Fine Fragrance Base

Objective: To assess the chemical and physical stability of **Cedramber** in a representative fine fragrance formulation under accelerated aging conditions.

Materials:

- A simple fine fragrance base (e.g., ethanol, water, and a simple accord).
- Cedramber.
- Glass spray bottles.
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C).[12]
- · UV light chamber.
- pH meter.
- Gas Chromatography-Mass Spectrometry (GC-MS).

Procedure:

- Formulation: Prepare two batches of the fine fragrance base: one with a typical concentration of **Cedramber** (e.g., 2%) and a control batch without **Cedramber**.
- Packaging: Fill the formulations into glass spray bottles.
- Storage Conditions: Store the samples under different conditions:
 - Room temperature (25°C) with and without light exposure.



- Elevated temperature (40°C) in the dark.[6]
- Refrigerated (4°C) in the dark.
- Freeze-thaw cycles (e.g., 24 hours at -10°C followed by 24 hours at 25°C, repeated for several cycles).[6]
- UV light exposure.[6]
- Evaluation: At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), evaluate the samples for:
 - Olfactory Changes: A sensory panel assesses any changes in the scent profile.
 - Physical Changes: Observe any changes in color, clarity, or precipitation.
 - Chemical Changes: Analyze the samples by GC-MS to detect any degradation of
 Cedramber or other ingredients. Monitor the pH of the formulation.[12]
- Data Analysis: Compare the results from the different storage conditions to the initial samples and the control to determine the stability of **Cedramber** in the fragrance formulation.

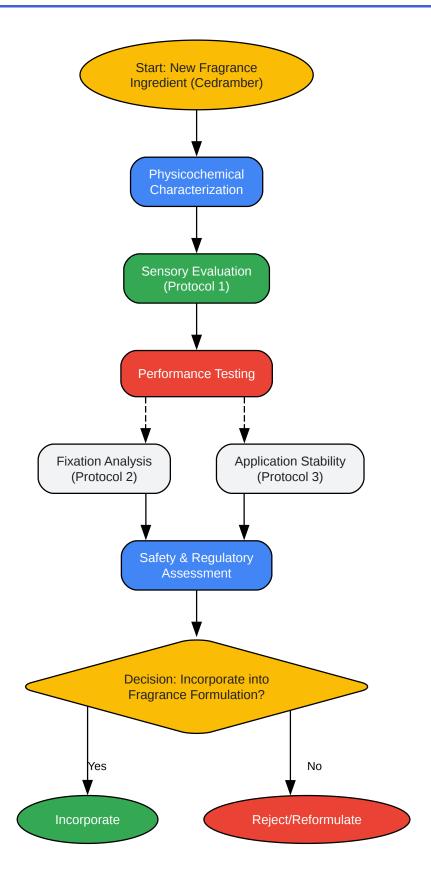
Mandatory Visualizations



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Caption: Olfactory Signaling Pathway.





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Caption: Fragrance Ingredient Evaluation Workflow.



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